

# Molecular weight and formula of 1-(2,2-dibromoethenyl)-4-methoxybenzene

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: 1-(2,2-dibromoethenyl)-4-methoxybenzene

Cat. No.: B1353493

[Get Quote](#)

## In-Depth Technical Guide: 1-(2,2-dibromoethenyl)-4-methoxybenzene

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the chemical and physical properties of **1-(2,2-dibromoethenyl)-4-methoxybenzene**, including its molecular formula, molecular weight, and a detailed experimental protocol for its synthesis. This document is intended to serve as a valuable resource for researchers in organic synthesis and drug development.

## Core Compound Data

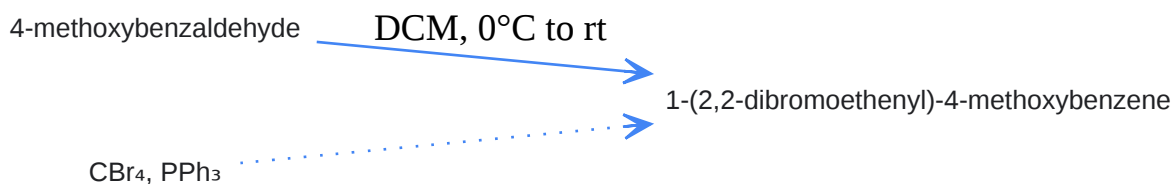
**1-(2,2-dibromoethenyl)-4-methoxybenzene** is a halogenated aromatic compound. Below is a summary of its key quantitative data.

Property	Value	Reference
Molecular Formula	C <sub>9</sub> H <sub>8</sub> Br <sub>2</sub> O	[1]
Molecular Weight	291.97 g/mol	[1]
Physical State	Solid	[2]
Appearance	Yellow to white solid	[2]
Melting Point	34 °C	[2]
CAS Number	60512-57-4	[1]

## Synthesis Protocol: Corey-Fuchs Reaction

The primary method for synthesizing **1-(2,2-dibromoethenyl)-4-methoxybenzene** is the Corey-Fuchs reaction, which involves the one-carbon homologation of an aldehyde.[3][4] In this case, the starting material is 4-methoxybenzaldehyde.

### Reaction Scheme



[Click to download full resolution via product page](#)

Caption: Synthesis of **1-(2,2-dibromoethenyl)-4-methoxybenzene**.

## Experimental Procedure

The following is a general procedure for the Corey-Fuchs reaction to synthesize 1,1-dibromoalkenes from aldehydes.[5]

Materials:

- Triphenylphosphine (PPh<sub>3</sub>)

- Carbon tetrabromide (CBr<sub>4</sub>)
- 4-methoxybenzaldehyde
- Dichloromethane (DCM), dry
- Hexanes

#### Step 1: Ylide Formation and Reaction with Aldehyde

- In a round-bottom flask under an argon atmosphere, dissolve triphenylphosphine (3.0 equivalents) in dry dichloromethane (DCM).
- Cool the solution to 0°C using an ice bath.
- Slowly add carbon tetrabromide (1.5 equivalents) to the cooled solution.
- Stir the resulting mixture at 0°C for 15 minutes.
- Add a solution of 4-methoxybenzaldehyde (1.0 equivalent) in dry DCM to the reaction mixture.
- Allow the reaction to warm to room temperature and stir overnight.

#### Step 2: Work-up and Purification

- Triturate the reaction mixture with cold hexanes to precipitate excess triphenylphosphine.
- Filter the mixture to remove the solid triphenylphosphine.
- Concentrate the filtrate under reduced pressure.
- Purify the crude product by silica gel chromatography to obtain **1-(2,2-dibromoethenyl)-4-methoxybenzene**.

## Spectroscopic Data

Detailed experimental spectroscopic data for **1-(2,2-dibromoethenyl)-4-methoxybenzene** is not readily available in the surveyed literature. However, data for the analogous dichloro

compound, 1-(2,2-dichlorovinyl)-4-methoxybenzene, can provide some insight into the expected spectral characteristics.[\[6\]](#)

$^1\text{H}$  NMR (400 MHz,  $\text{CDCl}_3$ ) of 1-(2,2-dichlorovinyl)-4-methoxybenzene:[\[6\]](#)

- $\delta$  7.50 (d,  $J = 9.2$  Hz, 2H)
- $\delta$  6.90 (d,  $J = 9.2$  Hz, 2H)
- $\delta$  6.79 (s, 1H)
- $\delta$  3.83 (s, 3H)

$^{13}\text{C}$  NMR (125 MHz,  $\text{CDCl}_3$ ) of 1-(2,2-dichlorovinyl)-4-methoxybenzene:[\[6\]](#)

- $\delta$  159.55
- $\delta$  130.05
- $\delta$  128.03
- $\delta$  125.98
- $\delta$  118.80
- $\delta$  113.87
- $\delta$  55.29

IR (neat,  $\text{cm}^{-1}$ ) of 1-(2,2-dichlorovinyl)-4-methoxybenzene:[\[6\]](#)

- 1605, 1510, 1252, 1178, 1032, 908, 821

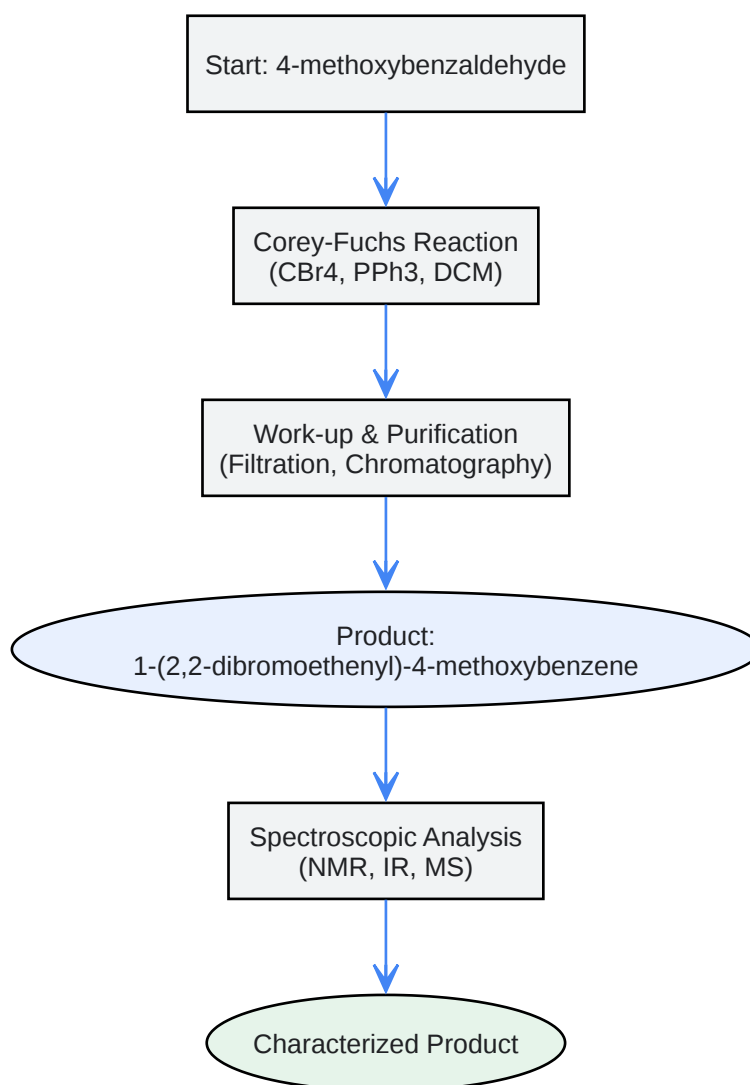
## Applications and Future Research

Currently, there is limited information in the public domain regarding the specific applications or biological activity of **1-(2,2-dibromoethenyl)-4-methoxybenzene**. This presents an opportunity for further research into the potential utility of this compound in areas such as organic synthesis, materials science, or as a scaffold in drug discovery. The presence of the

dibromoethenyl group offers a versatile handle for further chemical transformations, such as cross-coupling reactions or conversion to an alkyne.

## Logical Workflow for Synthesis and Characterization

The following diagram illustrates the logical workflow from starting materials to the final, characterized product.



[Click to download full resolution via product page](#)

Caption: Workflow for the synthesis and analysis of the target compound.

**Need Custom Synthesis?**

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## References

- 1. 1-(2,2-Dibromovinyl)-4-methoxybenzene | C<sub>9</sub>H<sub>8</sub>Br<sub>2</sub>O | CID 10859278 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. hoffmanchemicals.com [hoffmanchemicals.com]
- 3. Corey-Fuchs Reaction [organic-chemistry.org]
- 4. alfa-chemistry.com [alfa-chemistry.com]
- 5. Corey-Fuchs Homologation | NROChemistry [nrochemistry.com]
- 6. rsc.org [rsc.org]
- To cite this document: BenchChem. [Molecular weight and formula of 1-(2,2-dibromoethenyl)-4-methoxybenzene]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1353493#molecular-weight-and-formula-of-1-2-2-dibromoethenyl-4-methoxybenzene]

---

**Disclaimer & Data Validity:**

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

# BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

## Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: [info@benchchem.com](mailto:info@benchchem.com)